

N-(4-Carboxycyclohexylmethyl)maleimide: A Comprehensive Structural Overview

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Compound of Interest

Compound Name:	N-(4-Carboxycyclohexylmethyl)maleimide
CAS No.:	69907-67-1
Cat. No.:	B554916

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-(4-Carboxycyclohexylmethyl)maleimide is a bifunctional crosslinking reagent that contains both a maleimide group and a carboxyl group. This technical guide provides a detailed description of its chemical structure, physicochemical properties, and a visual representation of its molecular architecture. The information presented herein is intended to support researchers in the fields of bioconjugation, drug delivery, and diagnostics.

Chemical Identity and Properties

N-(4-Carboxycyclohexylmethyl)maleimide is characterized by a central cyclohexyl ring, which imparts a rigid and defined spatial orientation to the two reactive groups. The maleimide moiety is a thiol-reactive group, enabling covalent bond formation with sulfhydryl groups on proteins and peptides. The terminal carboxyl group can be activated for conjugation to primary amines. The properties of this compound are summarized in the table below.

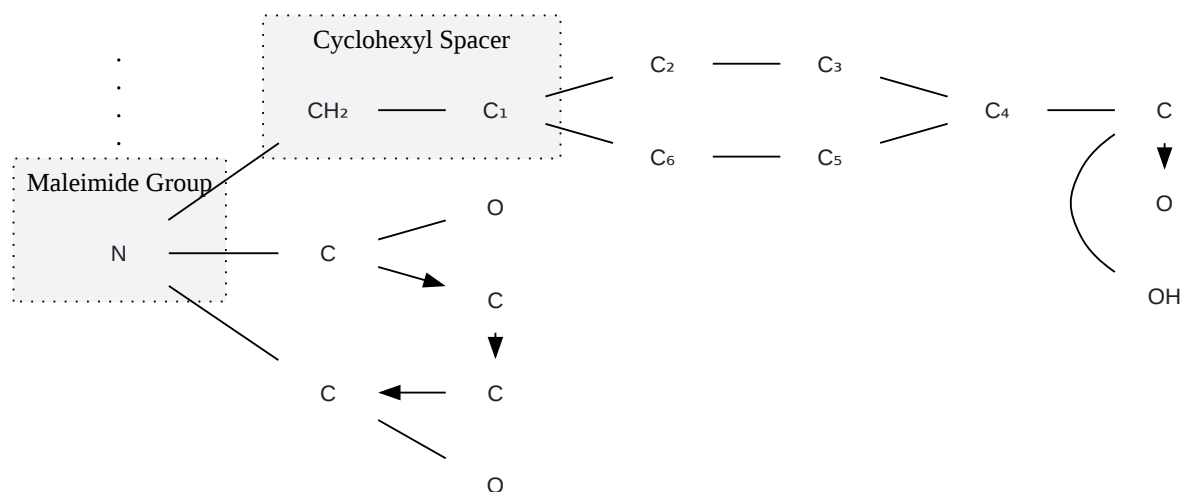
Property	Value
IUPAC Name	4-(((2,5-dioxo-2,5-dihydro-1H-pyrrol-1-yl)methyl)cyclohexane-1-carboxylic acid
Molecular Formula	C ₁₂ H ₁₅ NO ₄
Molecular Weight	237.25 g/mol
CAS Number	1346603-31-0
Canonical SMILES	<chem>O=C(O)C1CCC(CN2C(=O)C=CC2=O)CC1</chem>
InChI Key	YWXYXGYZJBPYQY-UHFFFAOYSA-N

Molecular Structure

The chemical structure of **N-(4-Carboxycyclohexylmethyl)maleimide** is composed of three key functional components:

- **Maleimide Group:** A five-membered ring containing two carbonyl groups adjacent to a carbon-carbon double bond. This group is highly reactive towards thiols (sulfhydryl groups) via a Michael addition reaction, forming a stable thioether bond.
- **Cyclohexyl Ring:** A saturated six-carbon ring that acts as a rigid spacer between the maleimide and carboxyl groups. The methylene bridge connecting the ring to the maleimide nitrogen provides some rotational freedom.
- **Carboxyl Group:** A carboxylic acid functional group (-COOH) that can be activated to react with primary amines, forming a stable amide bond.

The spatial arrangement of these groups is critical for its utility as a crosslinking agent, allowing for the controlled conjugation of different biomolecules.

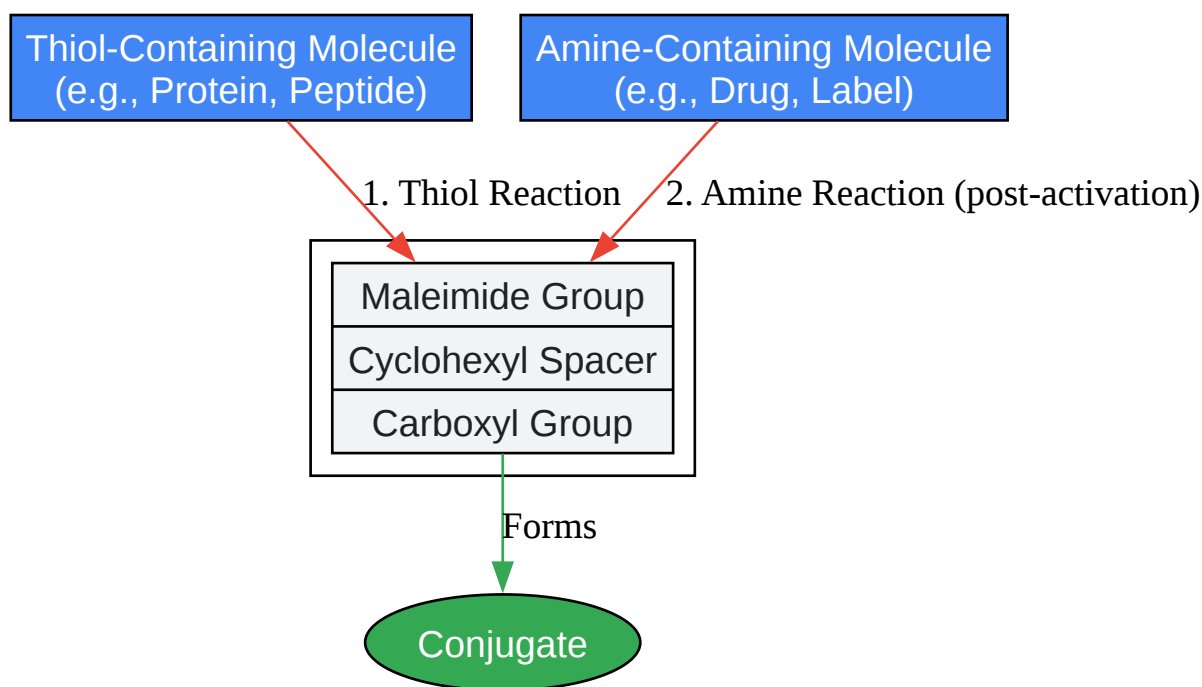


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Caption: 2D representation of **N-(4-Carboxycyclohexylmethyl)maleimide** structure.

Logical Relationship of Functional Moieties

The utility of **N-(4-Carboxycyclohexylmethyl)maleimide** in bioconjugation stems from the distinct reactivity of its two terminal functional groups, separated by a non-reactive spacer. This logical arrangement allows for a two-step conjugation strategy.



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Caption: Logical workflow for a two-step conjugation using the reagent.

Disclaimer: This document is intended for informational purposes only. Researchers should consult relevant safety data sheets (SDS) and established laboratory protocols before handling this chemical compound.

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